

TM5275 Sodium: Technical Support Center

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Compound of Interest

Compound Name: TM5275 sodium

Cat. No.: B10764139

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the shelf life, storage, and re-testing of **TM5275 sodium**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended shelf life of solid **TM5275 sodium**?

A1: The recommended shelf life for solid **TM5275 sodium** is greater than two years if stored properly.^[1] Some suppliers indicate a shelf life of three to four years or more when stored at -20°C as a powder.^{[2][3]}

Q2: How should solid **TM5275 sodium** be stored?

A2: For long-term storage of solid **TM5275 sodium**, a temperature of -20°C in a dry, dark environment is recommended.^{[1][2]} For short-term storage, such as days to weeks, 0-4°C is acceptable. It is crucial to keep the compound sealed and away from moisture.

Q3: What is the stability of **TM5275 sodium** in a stock solution?

A3: The stability of **TM5275 sodium** in a stock solution depends on the solvent and storage temperature. For stock solutions prepared in DMSO, storage at -80°C is recommended for up to 6 months, while storage at -20°C is suitable for up to 1 month. It is advisable to aliquot the stock solutions to prevent repeated freeze-thaw cycles. For in vivo experiments, it is best to use freshly prepared working solutions on the same day.

Q4: Are there established re-testing guidelines for **TM5275 sodium**?

A4: While specific re-testing guidelines for **TM5275 sodium** from regulatory bodies are not publicly available, general principles for stability testing of active pharmaceutical ingredients can be applied. A re-testing program should be implemented to ensure the compound's quality over time, especially for long-term studies. This typically involves periodic assessment of purity, appearance, and solubility.

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Difficulty dissolving TM5275 sodium in DMSO	Hygroscopic DMSO	Use freshly opened, anhydrous DMSO, as moisture can significantly impact solubility. Ultrasonic assistance may also aid in dissolution.
Precipitation observed in stock solution after storage	Improper storage, freeze-thaw cycles	Ensure storage at the recommended temperature (-80°C for long-term). Avoid repeated freeze-thaw cycles by preparing aliquots. If precipitation occurs, gentle warming and sonication may help to redissolve the compound.
Variability in experimental results over time	Compound degradation	If the compound has been stored for an extended period, consider re-testing its purity and integrity. Refer to the recommended re-testing protocol below.
Unexpected biological inactivity	Compound degradation or improper handling	Verify the storage conditions and handling procedures. If the material is old or has been stored improperly, its activity may be compromised. Re-testing is recommended.

Data Summary

Storage Conditions and Shelf Life

Form	Storage Temperature	Recommended Shelf Life	Reference
Solid Powder (Long-term)	-20°C	>2 years	
Solid Powder (Long-term)	-20°C	3 years	
Solid Powder (Long-term)	-20°C	≥ 4 years	
Solid Powder (Short-term)	0 - 4°C	Days to weeks	
Stock Solution in DMSO	-80°C	6 months	
Stock Solution in DMSO	-20°C	1 month	

Experimental Protocols

Recommended Re-testing Protocol for TM5275 Sodium

This protocol outlines a general procedure for the re-evaluation of **TM5275 sodium** that has been in long-term storage.

1. Visual Inspection:

- Objective: To assess any changes in the physical appearance of the solid compound.
- Method: Visually inspect the solid **TM5275 sodium** for any changes in color (originally a white to off-white solid) or the presence of clumping. Record any observations.

2. Solubility Test:

- Objective: To confirm that the solubility of the compound has not changed.
- Method: Prepare a stock solution in fresh, anhydrous DMSO at a known concentration (e.g., 10 mg/mL). Observe if the compound dissolves completely, with the aid of sonication if necessary. Note any difficulties in dissolution or the presence of particulates.

3. Purity Analysis via High-Performance Liquid Chromatography (HPLC):

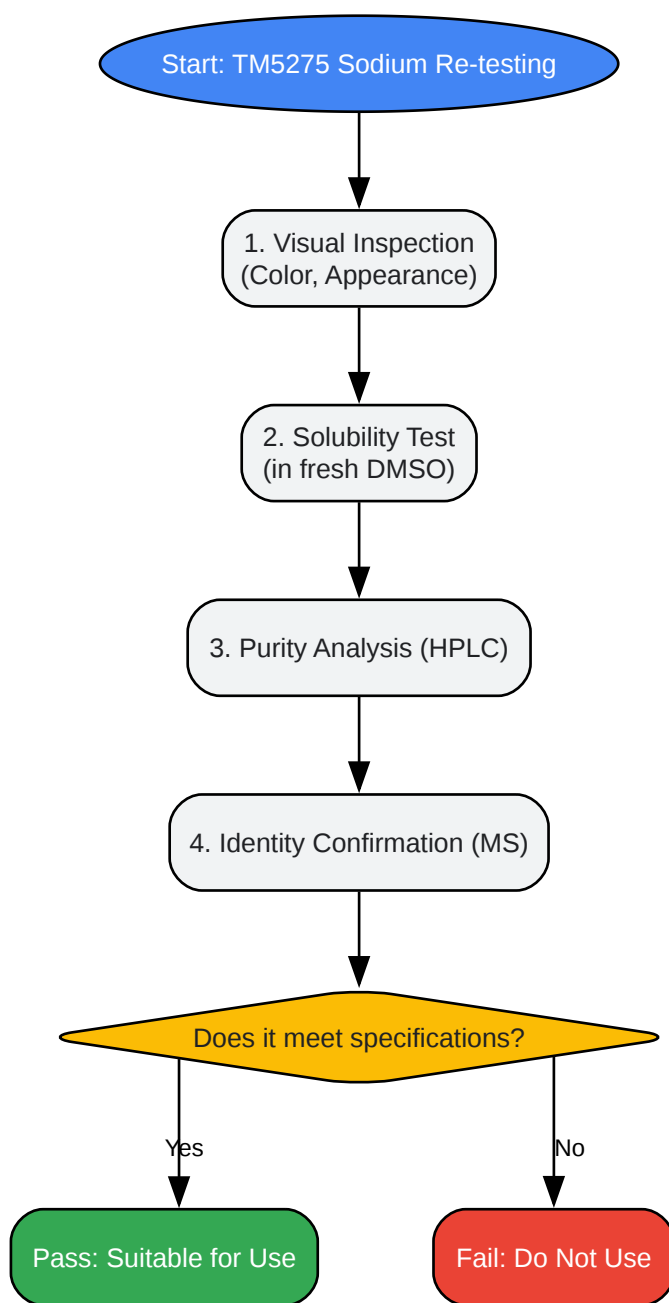
- Objective: To determine the purity of the compound and identify any potential degradation products.
- Method:
- Prepare a sample of **TM5275 sodium** at a suitable concentration in an appropriate mobile phase.
- Use a reverse-phase HPLC method with a C18 column.
- Employ a gradient elution with a mobile phase consisting of acetonitrile and water (with 0.1% formic acid or trifluoroacetic acid).
- Use a UV detector to monitor the elution profile at a wavelength determined by a UV scan of a fresh sample.
- Compare the chromatogram of the stored sample to that of a reference standard or a freshly acquired batch. Calculate the purity based on the peak area percentage. A significant decrease in the main peak area or the appearance of new peaks may indicate degradation.

4. Identity Confirmation via Mass Spectrometry (MS):

- Objective: To confirm the molecular identity of the compound.
- Method:
- Infuse a diluted solution of the **TM5275 sodium** into an electrospray ionization (ESI) mass spectrometer.
- Acquire the mass spectrum in positive ion mode.
- Confirm the presence of the expected molecular ion peak corresponding to the molecular weight of **TM5275 sodium** (543.97 g/mol).

Visualizations

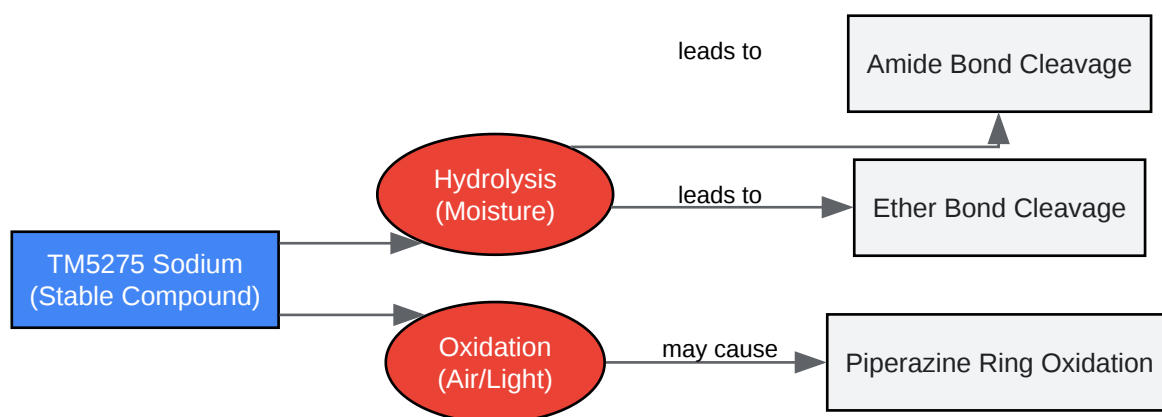
Logical Workflow for Re-testing TM5275 Sodium



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Caption: A logical workflow for the re-testing of **TM5275 sodium**.

Potential Degradation Pathway Considerations for TM5275 Sodium



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Caption: Potential degradation pathways for **TM5275 sodium**.

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References

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